

13-O-Acetylcorianin chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 13-O-Acetylcorianin

Cat. No.: B1182243

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An In-depth Technical Guide to 13-O-Acetylcorianin

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **13-O-Acetylcorianin**, a sesquiterpenoid lactone of the picrotoxane family. It covers the compound's chemical structure, physicochemical properties, biological activity, and hypothesized mechanism of action, with a focus on presenting quantitative data and experimental methodologies.

Chemical Structure and Properties

13-O-Acetylcorianin is a naturally occurring neurotoxin found in plants of the *Coriaria* genus, such as *Coriaria intermedia* and *Coriaria microphylla*.^{[1][2]} Its complex polycyclic structure is characteristic of picrotoxane sesquiterpenoids and features an acetyl group at the 13th position.^[3] This modification is believed to influence its lipophilicity and may affect its potency and toxicokinetics. The chemical identity and properties of **13-O-Acetylcorianin** are summarized in the tables below.

Table 1: Chemical Identifiers for 13-O-Acetylcorianin

Identifier	Value
IUPAC Name	[(1R,2S,4R,5R,8S,9R,12S,13R,14R)-1-hydroxy-13-methyl-11-oxo-14-prop-1-en-2-yl-3,7,10-trioxapentacyclo[6.4.1.1 ⁹ ,12.0 ² ,4.0 ⁵ ,13]tetradecan-5-yl] acetate[3]
Molecular Formula	C ₁₇ H ₂₀ O ₇ [3]
CAS Number	108887-44-1
Canonical SMILES	<chem>CC(=C)C1C2C3C4(C(CO3)(C5C(C4(C1C(=O)O2)O)O5)OC(=O)C)C</chem>
Isomeric SMILES	<chem>CC(=C)[C@@H]1[C@@H]2[C@@H]3[C@]4(--INVALID-LINK--([C@H]5--INVALID-LINK--O5)OC(=O)C)C</chem>
InChI	InChI=1S/C17H20O7/c1-6(2)8-9-14(19)22-10(8)11-15(4)16(5-21-11,24-7(3)18)12-13(23-12)17(9,15)20/h8-13,20H,1,5H2,2-4H3/t8-,9+,10+,11+,12+,13-,15-,16+,17-/m0/s1
InChI Key	GHRWKEZPHWVFKN-VKLNURBSA-N

Table 2: Physicochemical Properties of 13-O-Acetylcorianin

Property	Value	Source
Molecular Weight	336.3 g/mol	
Boiling Point	516.4±50.0 °C (Predicted)	
Density	1.45±0.1 g/cm ³ (Predicted)	
pKa	12.49±0.70 (Predicted)	

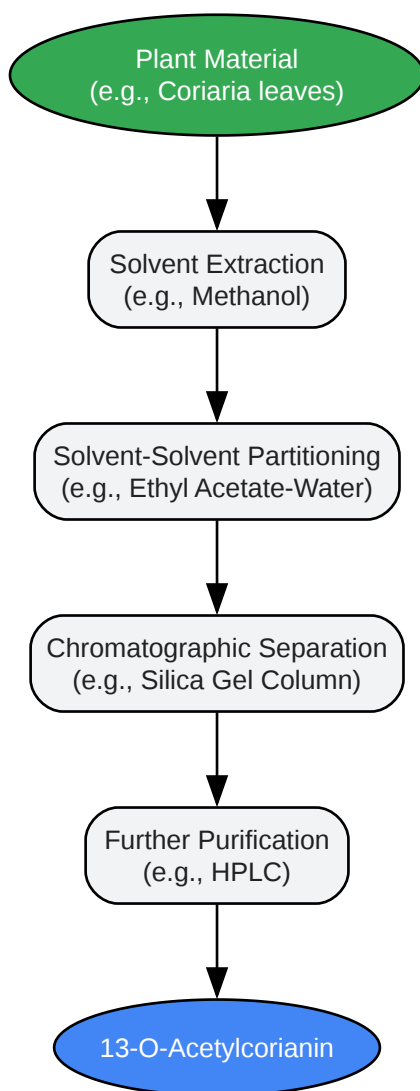
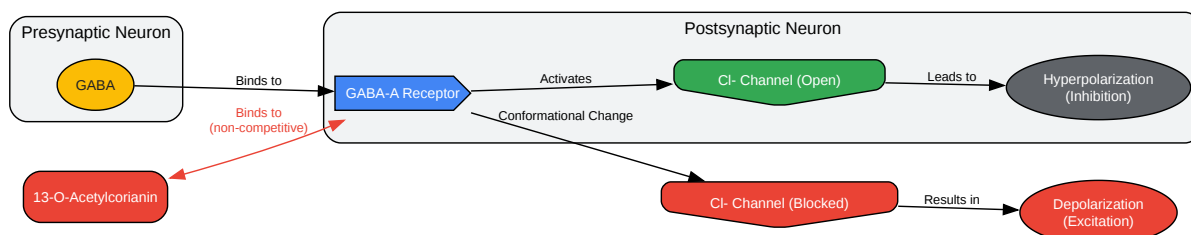
Note: Experimental data for many physicochemical properties are not extensively documented in publicly available literature. The values presented are largely predicted from computational models.

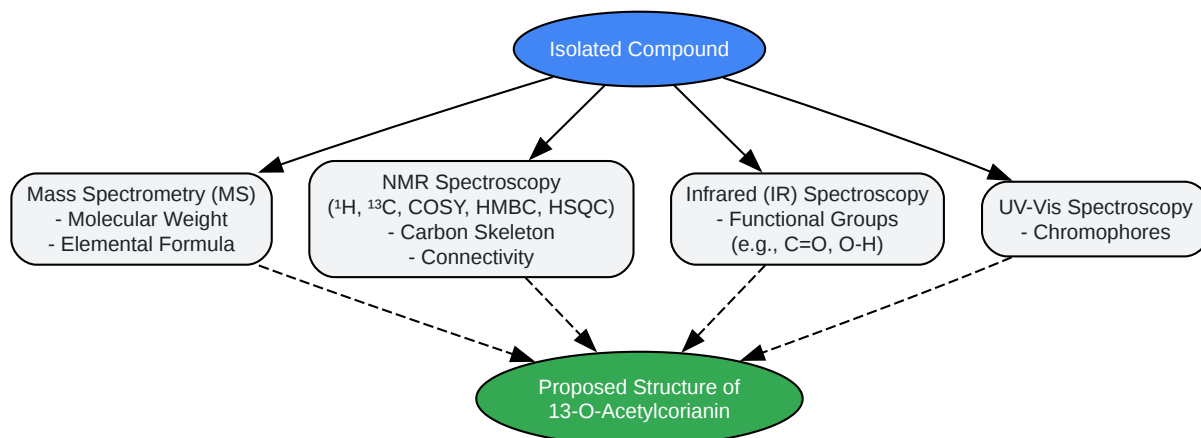
Biological Activity and Mechanism of Action

The primary biological effect of **13-O-Acetylcorianin** is its potent neurotoxicity. This activity stems from its function as a non-competitive antagonist of the γ -aminobutyric acid type A (GABA-A) receptor. The GABA-A receptor is a crucial component of inhibitory neurotransmission in the central nervous system of both vertebrates and insects. By blocking the chloride ion channel of the GABA-A receptor, **13-O-Acetylcorianin** and related picrotoxane sesquiterpenoids inhibit the hyperpolarizing effect of GABA, leading to hyperexcitability and convulsions. While comprehensive biological data for **13-O-Acetylcorianin** is limited, the activity of structurally related compounds from the *Coriaria* genus is well-documented.

Hypothesized Signaling Pathway

The interaction of **13-O-Acetylcorianin** with the GABA-A receptor is a critical aspect of its neurotoxic action. The following diagram illustrates this hypothesized signaling pathway.





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- To cite this document: BenchChem. [13-O-Acetylcorianin chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1182243#13-o-acetylcorianin-chemical-structure-and-properties\]](https://www.benchchem.com/product/b1182243#13-o-acetylcorianin-chemical-structure-and-properties)

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